

In-depth Technical Guide: Discovery and History of Epoxyparvinolide

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Compound of Interest

Compound Name: *Epoxyparvinolide*

Cat. No.: *B12430801*

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A comprehensive overview for researchers, scientists, and drug development professionals.

Abstract

Epoxyparvinolide, a naturally occurring sesquiterpenoid lactone, has garnered interest within the scientific community for its potential therapeutic properties. This technical guide provides a detailed exploration of the discovery, history, and currently understood biological activities of **Epoxyparvinolide**. Due to the limited extent of research specifically focused on this compound, this document also draws upon data from structurally related sesquiterpenoid lactones to infer potential mechanisms and guide future research. The guide is intended to serve as a foundational resource for professionals engaged in natural product chemistry, pharmacology, and drug development.

Discovery and History

Epoxyparvinolide was first isolated and identified in 1985 by Nanda and colleagues from the plant *Pogostemon parviflorus*, a member of the mint family (Lamiaceae).[1] This discovery was part of a broader investigation into the chemical constituents of this plant species. The structure of **Epoxyparvinolide** was elucidated as 4,5-epoxy-9,10-secocaryophyllen-9 β ,10-olide through spectroscopic analysis and X-ray crystallography.[1] It belongs to the class of secocaryophyllanolides, a specific type of sesquiterpenoid lactone.[1]

Since its initial discovery, research on **Epoxyparvinolide** has been limited, with most of the available information stemming from its initial characterization and more recent high-level

mentions in the context of natural product screening.

Table 1: Chemical and Physical Properties of Epoxyparvinolide

Property	Value	Reference
Chemical Formula	C ₁₅ H ₂₂ O ₃	[2]
Molecular Weight	250.33 g/mol	[3]
CAS Number	102227-61-2	
Class	Sesquiterpenoid Lactone (Secocaryophyllanolide)	
Natural Source	Pogostemon parviflorus	

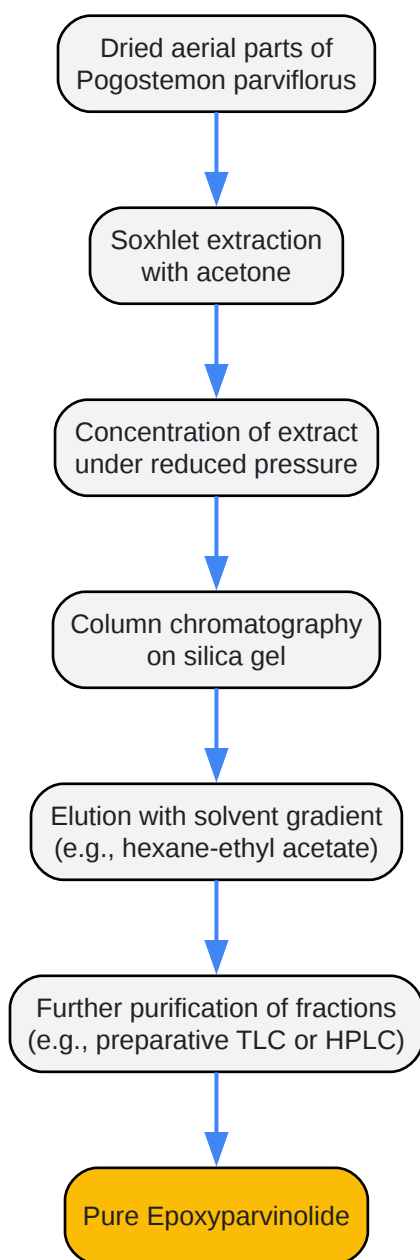
Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Epoxyparvinolide** are based on the initial discovery by Nanda et al. (1985).

Isolation of Epoxyparvinolide from Pogostemon parviflorus

The isolation of **Epoxyparvinolide** from its natural source involves a multi-step extraction and chromatographic purification process.

Workflow for the Isolation of **Epoxyparvinolide**



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Caption: Workflow for the isolation of **Epoxyparvinolide**.

Methodology:

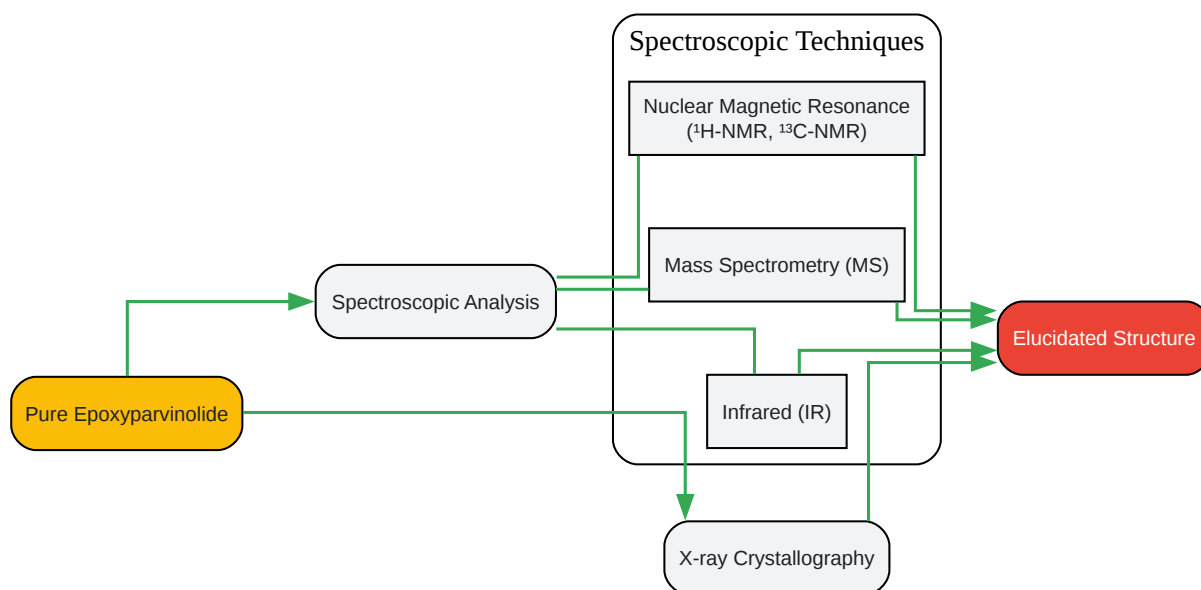
- Plant Material Collection and Preparation: Aerial parts of *Pogostemon parviflorus* are collected, air-dried, and coarsely powdered.

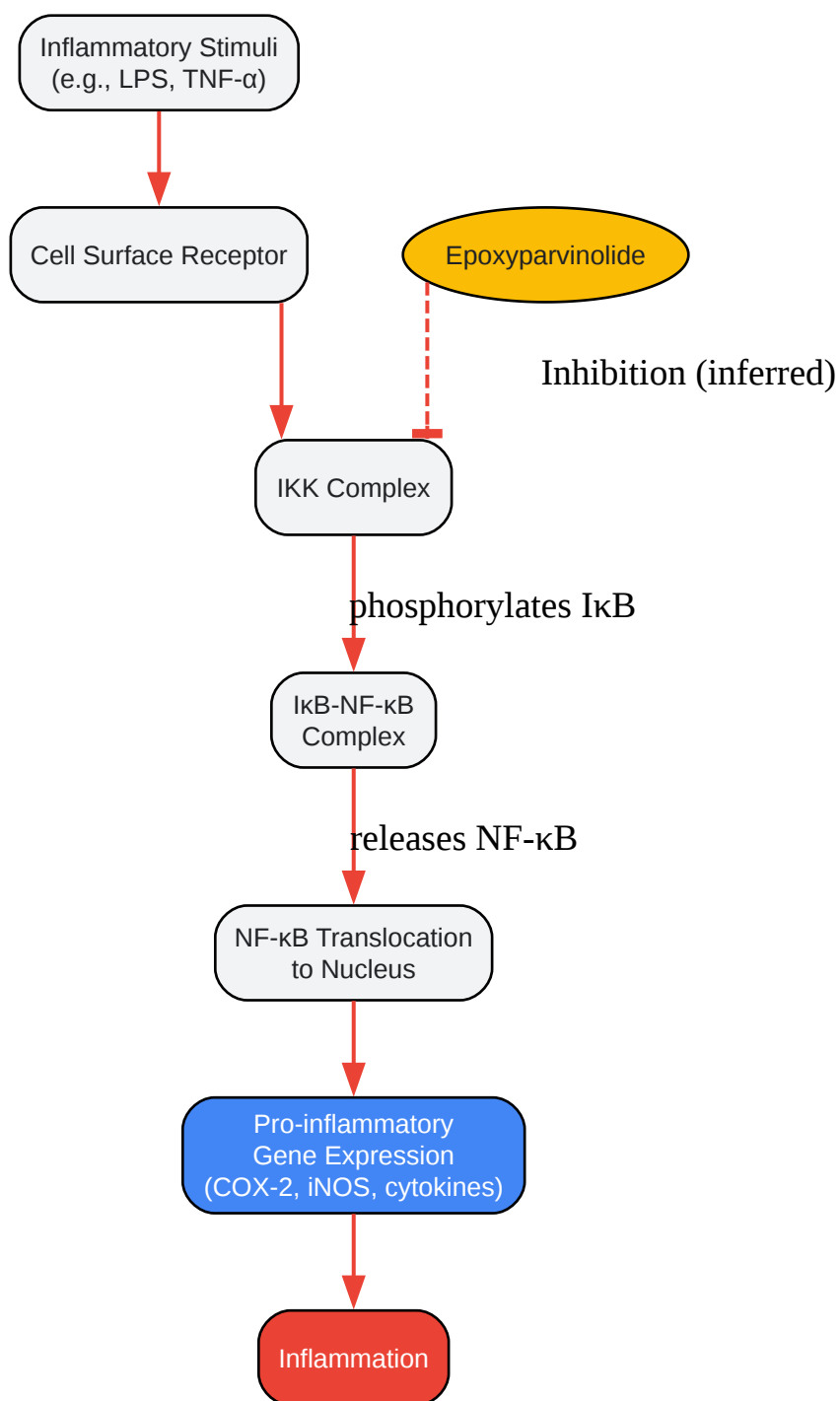
- **Extraction:** The powdered plant material is subjected to exhaustive extraction using acetone in a Soxhlet apparatus.
- **Concentration:** The resulting acetone extract is concentrated under reduced pressure to yield a crude residue.
- **Chromatographic Fractionation:** The crude extract is then subjected to column chromatography over silica gel.
- **Elution:** The column is eluted with a solvent gradient of increasing polarity, typically a mixture of hexane and ethyl acetate.
- **Fraction Collection and Analysis:** Fractions are collected and monitored by thin-layer chromatography (TLC) for the presence of the target compound.
- **Final Purification:** Fractions containing **Epoxyarvinolide** are pooled and subjected to further purification steps, such as preparative TLC or high-performance liquid chromatography (HPLC), to yield the pure compound.

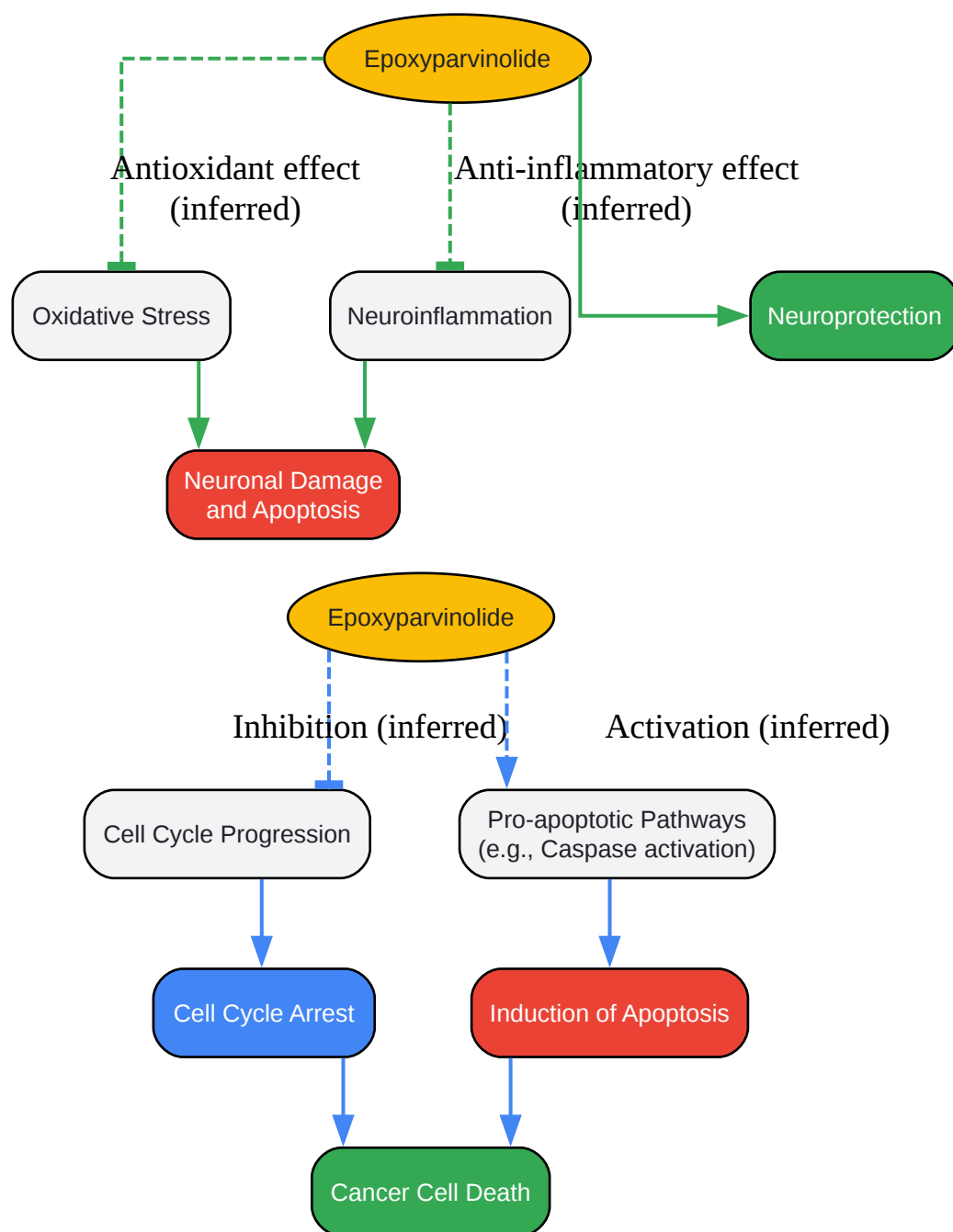
Structure Elucidation

The chemical structure of **Epoxyarvinolide** was determined using a combination of spectroscopic techniques.

Workflow for Structure Elucidation







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